

An In-depth Technical Guide to the Synthesis of 5-Hexynenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a primary synthetic pathway for **5-hexynenitrile**, a valuable building block in organic synthesis. The core of this synthesis involves a two-step process commencing from the readily accessible starting material, 4-pentyn-1-ol. This guide details the necessary experimental protocols, presents quantitative data in a clear format, and includes visualizations to elucidate the reaction pathway and workflow.

Synthesis Pathway Overview

The most common and efficient synthesis of **5-hexynenitrile** is achieved through a two-step sequence starting from 4-pentyn-1-ol. This pathway involves the conversion of the hydroxyl group of the starting alcohol into a better leaving group, typically a tosylate, followed by a nucleophilic substitution with a cyanide salt.

The overall transformation can be summarized as follows:



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Tetrahydrofurfuryl chloride + 2 NaNH2 → HC≡C(CH2)3OH + 2 NaCl + NH3



 $HC = C(CH_2) + TsCl - (Pyridine) - > HC = C(CH_2) + OTs + Pyridine + HCl$

 $HC = C(CH_2)_3OTs + NaCN --(DMSO) --> HC = C(CH_2)_3CN + NaOTs$

Caption: A step-by-step workflow for the synthesis of **5-hexynenitrile**.

Characterization of 5-Hexynenitrile

The final product should be characterized to confirm its identity and purity. The following are key analytical data for **5-hexynenitrile**.

| Technique | Expected Data |
|--|--|
| ¹H NMR (CDCl₃) | δ ~2.5 (t, 2H), ~2.2 (m, 2H), ~1.9 (t, 1H), ~1.8 (m, 2H) ppm |
| ¹³ C NMR (CDCI ₃) | δ ~118, 83, 69, 25, 17, 16 ppm |
| IR (neat) | ν ~3300 (≡C-H), ~2250 (C≡N), ~2120 (C≡C) cm ⁻¹ |
| Mass Spec (EI) | m/z 93 (M+), 92, 66, 54 |

Safety Considerations

- Sodium amide is highly reactive and pyrophoric. It reacts violently with water. Handle under an inert atmosphere.
- Liquid ammonia is a corrosive and toxic gas. Work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE).
- Sodium cyanide is extremely toxic if ingested or if it comes into contact with acids, as it
 releases hydrogen cyanide gas. Handle with extreme caution in a well-ventilated fume hood
 and wear appropriate PPE. Have a cyanide antidote kit readily available.
- p-Toluenesulfonyl chloride is a lachrymator and is corrosive. Handle in a fume hood.
- Pyridine is flammable, toxic, and has a strong, unpleasant odor. Work in a well-ventilated fume hood.



- Dimethyl sulfoxide can increase the rate of skin absorption of other chemicals. Avoid skin contact.
- All reactions should be performed in a well-ventilated fume hood, and appropriate PPE, including safety glasses, lab coat, and gloves, should be worn at all times.
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